

Commercial Suppliers and Technical Guide for Cyproterone Acetate-13C2,d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyproterone Acetate-13C2,d3

Cat. No.: B13840035

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For researchers, scientists, and drug development professionals requiring isotopically labeled standards, **Cyproterone Acetate-13C2,d3** is a critical reference material for use in quantitative bioanalytical studies, such as mass spectrometry-based assays. This guide provides an in-depth overview of its commercial availability, typical quality specifications, and relevant technical methodologies.

Commercial Availability

Several specialized chemical suppliers offer **Cyproterone Acetate-13C2,d3**. These companies provide the compound, typically synthesized for research and development purposes, and supply it with a Certificate of Analysis (CoA) detailing its quality and purity. Below is a summary of prominent commercial suppliers.

Supplier	Product Name	Product Code / SKU	Molecular Formula	Notes
LGC Standards	Cyproterone Acetate-13C2,d3 (Major)	TRC-C989102	$C_{22}^{13}C_2H_{26}D_3ClO$ 4	Available in 1 mg and 10 mg pack sizes. A certificate indicating the exact weight is provided with the product. [1]
BDG Synthesis	Cyproterone Acetate-13C2,d3	130805-10	$C_{22}^{13}C_2H_{26}D_3ClO$ 4	A Certificate of Analysis is provided, including NMR spectra and HPLC chromatogram. Target HPLC purity is >98%. [2]
Simson Pharma Limited	Cyproterone Acetate-13C2-D3	C490011	$C_{22}^{13}C_2H_{26}D_3ClO$ 4	Accompanied by a Certificate of Analysis. [3]
Daicel Pharma Standards	Cyproterone Acetate-13C2D3	DCTI-A-000178	$C_{22}^{13}C_2H_{26}D_3ClO$ 4	A sample Certificate of Analysis is available on their website. [4]
Clinivex	Cyproterone Acetate-13C2,d3 (Major)	RCLS2L125499	$C_{22}^{13}C_2H_{26}D_3ClO$ 4	Intended for laboratory use only. A CoA is provided with recommended storage conditions. [5]

VIVAN Life Sciences	Cyproterone Acetate-13C2,d3	VLCS-00580	$C_{22}^{13}C_2H_{26}D_3ClO_4$	CoA, MASS, NMR, and HPLC data are provided with the compound.
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Technical Data Summary

The following table summarizes the typical physicochemical properties and quality specifications for commercially available **Cyproterone Acetate-13C2,d3**, based on information from suppliers and representative data.

Parameter	Specification	Method
Chemical Name	(1 β ,2 β)-17-(Acetyloxy-13C2,d3)-6-chloro-1,2-dihydro-3'H-cyclopropa[4][6]pregna-1,4,6-triene-3,20-dione	IUPAC Nomenclature
Molecular Formula	$C_{22}^{13}C_2H_{26}D_3ClO_4$	-
Molecular Weight	421.94 g/mol	Mass Spectrometry
Unlabeled CAS Number	427-51-0	-
Appearance	White to off-white solid	Visual Inspection
Chemical Purity (HPLC)	≥98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	Not consistently specified; typically ≥99% for ^{13}C and ≥98% for Deuterium	Mass Spectrometry / Nuclear Magnetic Resonance (NMR)
Identity Confirmation	Conforms to structure	1H NMR, ^{13}C NMR, Mass Spectrometry
Storage	2-8°C, protected from light and moisture	Supplier Recommendation

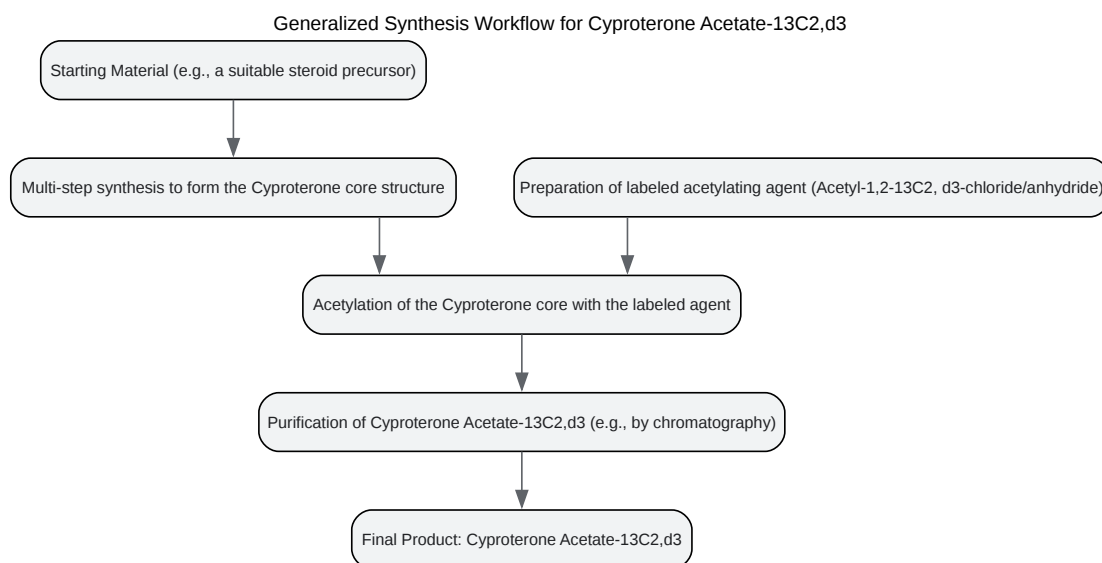
Experimental Protocols

Generalized Synthesis of Isotopically Labeled Cyproterone Acetate

The synthesis of isotopically labeled Cyproterone Acetate is a multi-step process. While specific proprietary methods are not disclosed by suppliers, a generalized pathway can be inferred from the patent literature. The labeling with ^{13}C and Deuterium is typically introduced in the acetyl group.

A plausible synthetic approach involves the synthesis of the unlabeled Cyproterone core, followed by acetylation using a labeled acetylating agent, such as Acetyl-1,2- $^{13}\text{C}_2$, d_3 -chloride or the corresponding anhydride.

Below is a DOT script for a generalized logical workflow for the synthesis.



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Generalized synthesis workflow.

Quality Control and Analytical Methodology

The quality of **Cyproterone Acetate-13C2,d3** is assessed using a combination of analytical techniques to confirm its identity, purity, and isotopic enrichment.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment:

A representative HPLC method for the analysis of Cyproterone Acetate involves a reversed-phase column.

- Column: C18, e.g., 250 x 4.6 mm, 5 μ m particle size
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water. A typical isocratic condition is Acetonitrile:Water (60:40 v/v).
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Quantification: The chemical purity is determined by the peak area percentage.

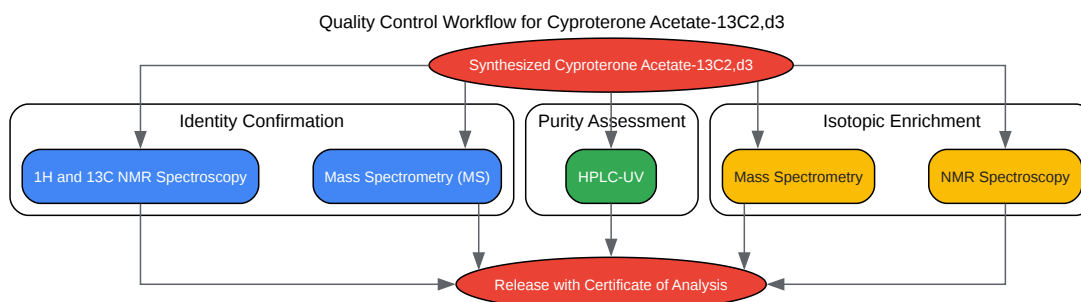
Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity and Isotopic Enrichment:

- ^1H NMR: To confirm the overall structure of the molecule. The integration of proton signals will be altered in the deuterated positions.
- ^{13}C NMR: To confirm the presence and position of the ^{13}C labels.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment:

- High-resolution mass spectrometry is used to confirm the exact mass of the labeled compound, which will differ from the unlabeled standard by the mass of the incorporated isotopes.

The following DOT script illustrates a typical quality control workflow.



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Quality control workflow.

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References

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Cyproterone Acetate-13C2,d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13840035#commercial-suppliers-of-cyproterone-acetate-13c2-d3]

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